

Dodecyl Oleate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 9-Octadecenoic acid (9Z)-, dodecyl ester

Cat. No.: B1237561

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This document provides an in-depth technical overview of the safety and handling protocols for Dodecyl Oleate (CAS No. 36078-10-1), intended for researchers, scientists, and professionals in the field of drug development. Dodecyl Oleate, an ester of dodecyl alcohol and oleic acid, is utilized in various formulations for its emollient properties. A thorough understanding of its safety profile is critical for its appropriate application in research and manufacturing.

Physicochemical and Toxicological Data

The following tables summarize the key physicochemical properties and toxicological data for dodecyl oleate, facilitating a clear comparison of its characteristics.

Table 1: Physicochemical Properties of Dodecyl Oleate

| Property | Value | Reference |
|-------------------|--|------------------|
| Chemical Name | Dodecyl (9Z)-octadec-9-enoate | --INVALID-LINK-- |
| CAS Number | 36078-10-1 | --INVALID-LINK-- |
| Molecular Formula | C ₃₀ H ₅₈ O ₂ | --INVALID-LINK-- |
| Molecular Weight | 450.8 g/mol | --INVALID-LINK-- |
| Boiling Point | 494-495°C | --INVALID-LINK-- |
| Melting Point | 14.5 °C | --INVALID-LINK-- |
| Solubility | Practically insoluble in water | --INVALID-LINK-- |

Table 2: Summary of Toxicological Data for Dodecyl Oleate

| Endpoint | Species | Result | Classification | Reference |
|---------------------------|------------|--|---------------------|---------------------|
| Acute Oral Toxicity | Rat | LD ₅₀ > 40.0 ml/kg | Not Classified | [1] |
| Acute Dermal Toxicity | Rabbit | LD ₅₀ > 2000 mg/kg (Limit Test) | Not Classified | [2] |
| Primary Dermal Irritation | Rabbit | PII = 0.28 (100% conc.) | Non-irritant | [3] |
| Eye Irritation | Rabbit | Little to no irritation (100% conc.) | Not an eye irritant | [1] |
| Skin Sensitization | Guinea Pig | Not a sensitizer (15% conc.) | Not a sensitizer | [1] |
| Skin Sensitization | Human | No sensitization (1-5% RIPT) | Not a sensitizer | [1] |
| Aquatic Toxicity | Fish | LC ₅₀ = 3200 mg/l (96h) | Not classified | --INVALID-LINK-- |

PII: Primary Irritation Index; RIPT: Repeated Insult Patch Test

Hazard Identification and Personal Protection

Dodecyl oleate is generally not classified as a hazardous substance.[\[3\]](#)[\[4\]](#) However, prolonged or repeated exposure may cause mild skin and eye irritation.[\[5\]](#) Exposure may also aggravate pre-existing skin, eye, or respiratory conditions.

Exposure Controls and Personal Protective Equipment (PPE)

To ensure safe handling, the following personal protective equipment is recommended:

- Eye Protection: Wear safety glasses with side shields where there is a potential for splashing.[\[1\]](#)[\[5\]](#)
- Hand Protection: For prolonged or repeated contact, chemical-resistant gloves (e.g., nitrile) should be worn.[\[3\]](#)[\[5\]](#)
- Skin and Body Protection: Standard laboratory clothing is typically sufficient. For tasks with a risk of significant exposure, additional protective clothing may be necessary.[\[5\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required.[\[5\]](#) If vapors or mists are generated, use a NIOSH-approved respirator.

Handling, Storage, and Emergency Procedures

Proper handling and storage are essential to maintain the integrity of dodecyl oleate and ensure laboratory safety.

Handling and Storage

- Handling: Avoid breathing vapors or mists and prevent prolonged contact with skin and eyes. Practice good industrial hygiene, including washing hands before breaks and at the end of the workday.[\[5\]](#)

- Storage: Store in a cool, dry, and well-ventilated area.[1][5] Keep containers tightly closed and away from direct sunlight and incompatible materials such as strong acids, bases, and oxidizing agents.

First-Aid Measures

- After Inhalation: Move the individual to fresh air. If breathing difficulties persist, seek medical attention.[4]
- After Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[4]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4]
- After Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek medical attention.[4]

Accidental Release Measures

For spills, contain the material using dikes or absorbents. Clean up spills immediately using an inert absorbent material (e.g., sand, earth) and place it in a suitable container for disposal.[1][3] Ensure the area is well-ventilated.

Experimental Protocols

The toxicological data presented are derived from studies conducted according to standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key safety assessment experiments.

Acute Oral Toxicity (Based on OECD Guideline 401)

The acute oral toxicity of dodecyl oleate was determined in Wistar rats.[1]

- Principle: The test substance is administered by gavage in graduated doses to groups of fasted animals.[6]

- Methodology:
 - Animals: Young, healthy Wistar rats (3 males and 2 females per dose group) were used.[1]
 - Fasting: Animals were fasted for 24 hours prior to dosing.[1]
 - Dosing: Dodecyl oleate was administered once by intragastric intubation at dose levels of 2.5, 5.0, 10.0, 20.0, and 40.0 ml/kg.[1]
 - Observation: Animals were observed for signs of toxicity and mortality at regular intervals for 14 days following administration.[1]
 - Endpoint: The LD₅₀ (the dose expected to cause mortality in 50% of the test animals) was determined. For dodecyl oleate, no deaths were recorded, establishing the LD₅₀ as greater than 40.0 ml/kg.[1]

Acute Dermal Irritation (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: A single dose of the test substance is applied to the skin of an animal, with untreated skin serving as a control. The degree of irritation is scored at specified intervals.[7]
- Methodology:
 - Animals: Albino rabbits are typically used for this assay.
 - Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.
 - Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch.[7]
 - Exposure: The patch is held in place with semi-occlusive tape for a 4-hour exposure period.[7]

- Observation: After patch removal, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[7]
- Scoring: Skin reactions are graded on a scale of 0 (no effect) to 4 (severe effect). The Primary Irritation Index (PII) is calculated from these scores. A PII of less than 0.5 indicates a non-irritant.[1]

Skin Sensitization - Guinea Pig Maximization Test (GPMT)

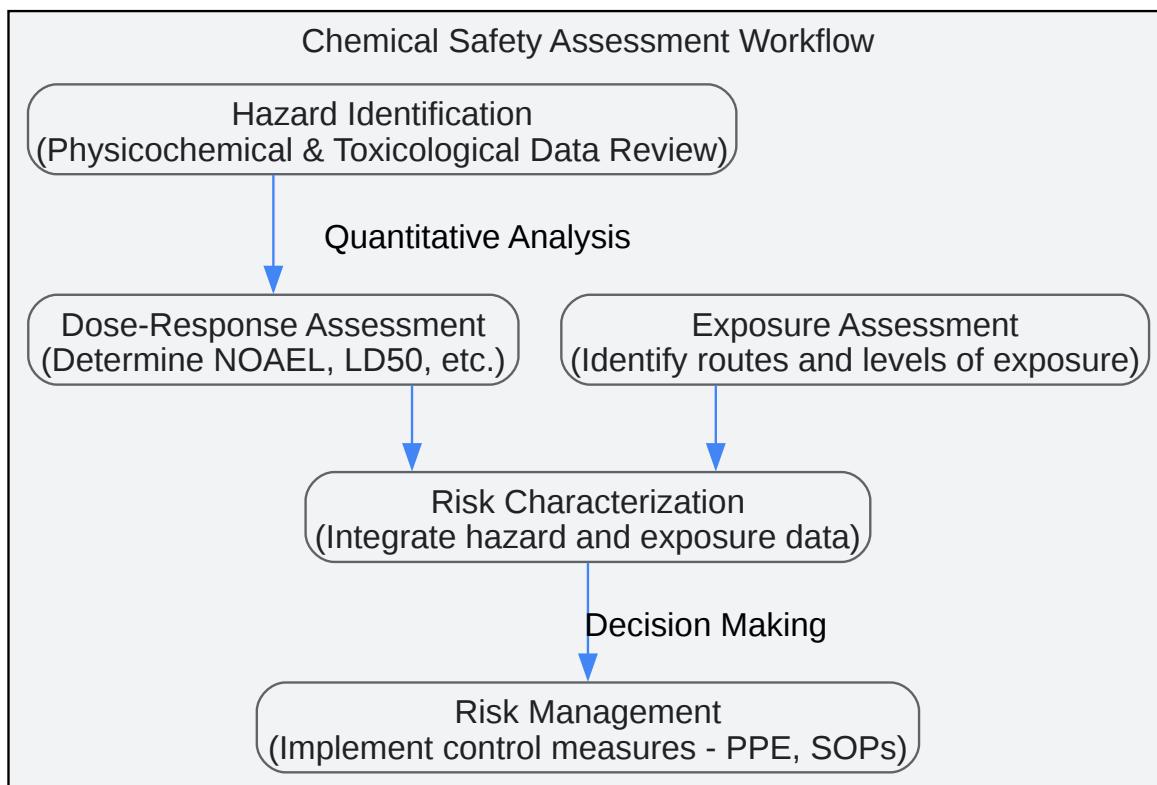
This test assesses the potential of a substance to induce skin sensitization (allergic contact dermatitis).

- Principle: The test involves an induction phase, where the animal is exposed to the test substance, followed by a challenge phase to determine if sensitization has occurred.
- Methodology:
 - Animals: Young, healthy albino guinea pigs are used.
 - Induction Phase:
 - Day 0: Intradermal injections of the test substance (with and without adjuvant) are administered into the shoulder region.
 - Day 7: A topical application of the test substance is applied to the same site and covered with an occlusive patch for 48 hours.
 - Challenge Phase:
 - Day 21: A non-irritating concentration of the test substance is applied topically to a naive site on the flank and covered with an occlusive patch for 24 hours.
 - Observation: The challenge sites are observed for skin reactions (erythema and edema) at 24 and 48 hours after patch removal.

- Endpoint: The incidence and severity of the skin reactions in the test group are compared to a non-sensitized control group. Dodecyl oleate was found not to be a sensitizer in guinea pigs at a 15% concentration.[1]

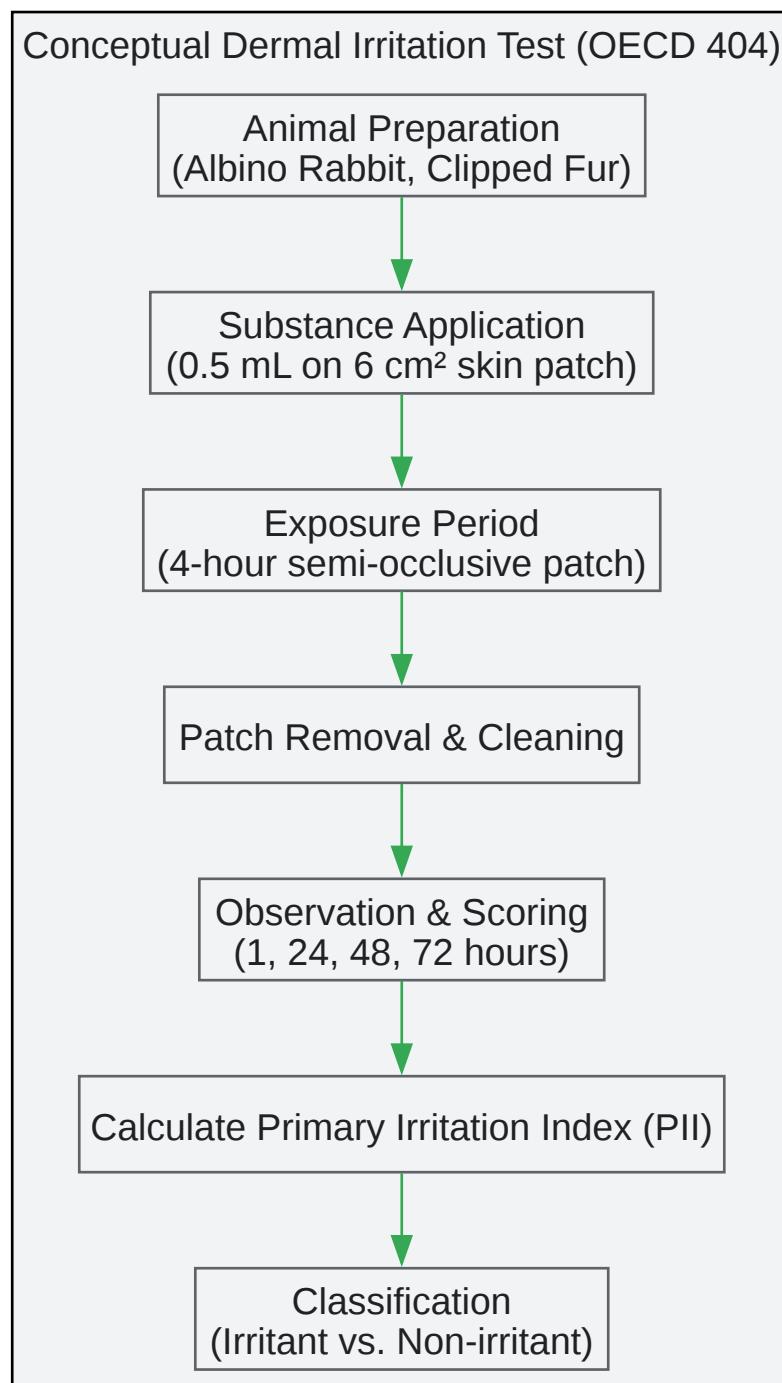
Visualized Workflows and Procedures

The following diagrams illustrate key logical and experimental workflows relevant to the safety and handling of dodecyl oleate.



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Figure 1. Chemical Safety Assessment Workflow



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Figure 2. Dermal Irritation Test Protocol

Figure 3. Dodecyl Oleate Spill Response Procedure

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